

## Section 1: 2-(4-bromobenzylidene)malononitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 1,6-Heptadiyne

Cat. No.: B051785

[Get Quote](#)

Synonyms: [(4-Bromophenyl)methylene]propanedinitrile,  $\alpha$ -Cyano-4-bromocinnamonnitrile CAS Number: 2826-24-6

An in-depth technical guide on the properties, biological activity, and safety of 2-(4-bromobenzylidene)malononitrile.

## Physicochemical Properties

A summary of the key physicochemical properties of 2-(4-bromobenzylidene)malononitrile is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>5</sub> BrN <sub>2</sub>	[1][2]
Molecular Weight	233.067 g/mol	[1]
Melting Point	160-162 °C	[1]
Boiling Point	354.3 °C at 760 mmHg	[1]
Flash Point	168.1 °C	[1]
Density	1.557 g/cm <sup>3</sup>	[1]
Vapor Pressure	3.37E-05 mmHg at 25°C	[1]
LogP	2.88	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	1	[1]

## Biological Activity and Signaling Pathways

Further research is needed to fully elucidate the biological activities and signaling pathways associated with 2-(4-bromobenzylidene)malononitrile.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 2-(4-bromobenzylidene)malononitrile are not readily available in the provided search results.

## Safety and Toxicology

2-(4-bromobenzylidene)malononitrile is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category
Acute Toxicity, Oral	3
Skin Irritation	2
Eye Irritation	2

GHS Pictograms:

Danger

Hazard Statements:

- H301: Toxic if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.

- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Section 2: 1,6-Heptadiyne

Synonyms: Hepta-1,6-diyne CAS Number: 2396-63-6

A summary of the core properties and safety information for **1,6-Heptadiyne**.

### Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub>	[3]
Molecular Weight	92.14 g/mol	[3]
Physical State	Liquid	[4][5]
Appearance	Colorless to light yellow	[5][6]
Boiling Point	111.5 - 112 °C	[5][7]
Melting Point	-85 °C	[5]
Flash Point	9 °C (48.2 °F) - closed cup	[5]
Density	0.805 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.441	
Water Solubility	Insoluble	[4][6]

### Applications

**1,6-Heptadiyne** is utilized in organic synthesis. For instance, it is a reactant in the preparation of neomycin-benzimidazole conjugates for recognizing HIV-TAR RNA.[8] It can also be used to prepare free-standing polymer films of poly(**1,6-heptadiyne**).[6]

## Safety Information

**1,6-Heptadiyne** is a highly flammable liquid and vapor.[5]

GHS Pictograms: GHS02

Signal Word: Danger

Hazard Statements:

- H225: Highly flammable liquid and vapor.

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P233: Keep container tightly closed.
- P240: Ground/bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use only non-sparking tools.
- P243: Take precautionary measures against static discharge.

Storage: Store in a well-ventilated place. Keep cool.[5] Recommended storage temperature is 2-8°C.[4]

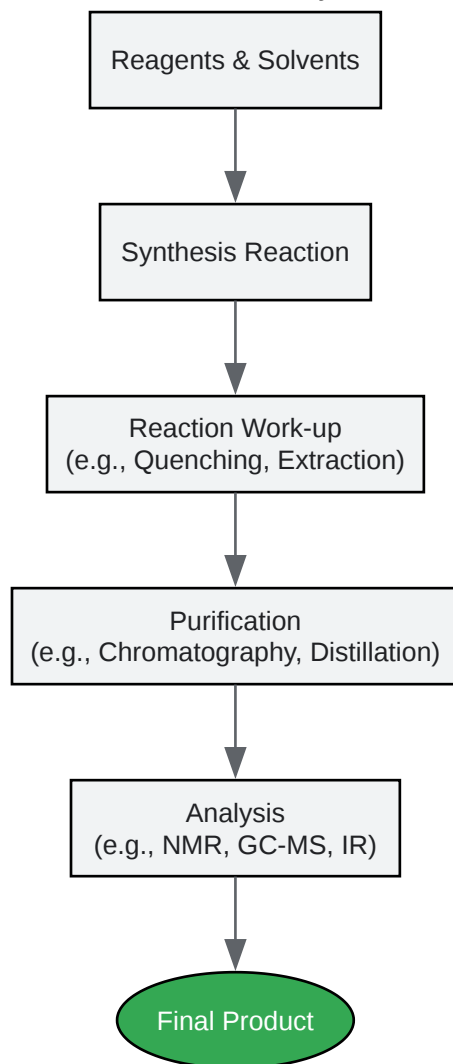
Personal Protective Equipment:

- Eyeshields
- Gloves
- Dust mask type N95 (US)

## Experimental Workflow Visualization

The following diagram illustrates a general experimental workflow for the synthesis and analysis of a chemical compound like **1,6-Heptadiyne**, based on common laboratory practices.

#### General Workflow for Chemical Synthesis and Analysis



[Click to download full resolution via product page](#)

#### General Chemical Synthesis Workflow

##### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lookchem.com [lookchem.com]
- 2. 2-(4-Bromobenzylidene)malononitrile | C<sub>10</sub>H<sub>5</sub>BrN<sub>2</sub> | CID 219340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,6-Heptadiyne (CAS 2396-63-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. 1,6-HEPTADIYNE CAS#: 2396-63-6 [m.chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. CAS 2396-63-6: 1,6-Heptadiyne | CymitQuimica [cymitquimica.com]
- 7. fluorochem.co.uk [fluorochem.co.uk]
- 8. buildingblock.bocsci.com [buildingblock.bocsci.com]
- To cite this document: BenchChem. [Section 1: 2-(4-bromobenzylidene)malononitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051785#cas-number-2396-63-6-properties-and-safety]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)